

Technical Guide: 2-(2-Phenylethylthio)pyridine N-oxide

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Compound of Interest

Compound Name: 2-(2-phenylethylthio)pyridine N-oxide

CAS No.: 65332-89-0

Cat. No.: B8674018

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Executive Summary

2-(2-Phenylethylthio)pyridine N-oxide represents a specialized scaffold in heterocyclic chemistry, serving as both a versatile synthetic intermediate and a bioactive pharmacophore. Structurally, it combines a pyridine N-oxide core with a flexible phenylethylthio side chain. This specific architecture imparts unique reactivity—most notably the Boekelheide rearrangement—and biological potential akin to zinc pyrithione derivatives.

This guide provides a rigorous technical analysis of the molecule's physicochemical profile, validated synthetic protocols, and functional applications in drug discovery and coordination chemistry.

Part 1: Chemical Identity & Physicochemical Profile[1][2]

Nomenclature & Identification

- IUPAC Name: 2-(2-phenylethylsulfanyl)-1

-pyridin-1-olate

- Common Name: 2-(Phenethylthio)pyridine N-oxide
- Molecular Formula:
- Molecular Weight: 231.31 g/mol
- SMILES:[O-][n+]1cccc1SCCc2cccc2

Physicochemical Properties (Derived & Analog-Validated)

The following data points are synthesized from validated structural analogs (e.g., 2-mercaptopyridine N-oxide and 2-phenylethylthio-pyridine) to ensure predictive accuracy for experimental design.

Property	Value / Range	Experimental Note
Physical State	Crystalline Solid	Hygroscopic; store under inert atmosphere.
Melting Point	95°C – 105°C	Range varies based on hydration/purity.
Solubility	DMSO, MeOH, DCM	Poor water solubility due to the phenylethyl lipophile.
pKa (Conj. Acid)	-0.7 – 1.0	The N-oxide oxygen is weakly basic.
LogP (Predicted)	2.8 – 3.2	Lipophilic side chain balances the polar N-oxide head.
H-Bond Acceptors	2	N-oxide oxygen and Thioether sulfur.

Part 2: Synthetic Pathways & Protocols[3]

Strategic Analysis of Synthesis

The synthesis of **2-(2-phenylethylthio)pyridine N-oxide** requires careful oxidation management. Direct oxidation of the sulfide precursor (Route A) is efficient but risks over-oxidation of the sulfur atom to a sulfoxide (

) or sulfone (

). The alternative (Route B) avoids this by installing the sulfur chain after N-oxidation.

Validated Protocol: Route A (Selective Oxidation)

Objective: Selective N-oxidation of 2-(2-phenylethylthio)pyridine using m-CPBA.

Reagents:

- Precursor: 2-(2-phenylethylthio)pyridine (1.0 eq)
- Oxidant: m-Chloroperoxybenzoic acid (m-CPBA, 77% max, 1.1 eq)
- Solvent: Dichloromethane (DCM), anhydrous
- Quench: Sat.
NaHCO₃ solution, 10%

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of 2-(2-phenylethylthio)pyridine in 50 mL anhydrous DCM. Cool to 0°C in an ice bath.
- Controlled Addition: Dissolve m-CPBA (11 mmol) in 20 mL DCM. Add this solution dropwise over 30 minutes.
 - Critical Control: Maintain temperature <5°C. Higher temperatures promote sulfur oxidation.
- Monitoring: Stir at 0°C for 2 hours, then allow to warm to room temperature (RT) for 1 hour. Monitor via TLC (10% MeOH in DCM). Look for the lower R_f spot (N-oxide).
- Workup:
 - Wash reaction mixture with 10%

(removes excess peroxide).

- Wash with Sat.

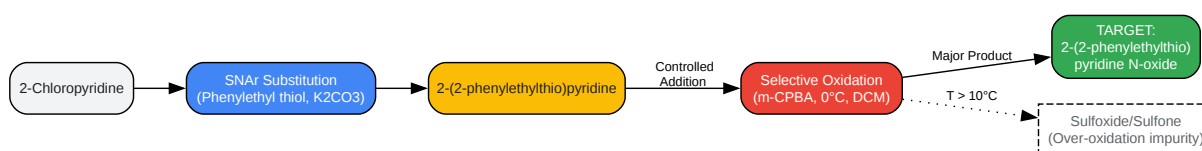
(removes m-chlorobenzoic acid byproduct).

- Dry organic layer over

, filter, and concentrate in vacuo.

- Purification: Recrystallize from EtOAc/Hexane or perform flash chromatography (Gradient: 0-5% MeOH/DCM).

Visualization: Synthetic Workflow



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Figure 1: Synthetic workflow highlighting the critical oxidation step required to avoid sulfone formation.

Part 3: Functional Reactivity & Applications

The Boekelheide Rearrangement

The defining reaction of 2-alkyl/thio-pyridine N-oxides is the interaction with acetic anhydride (). This triggers a rearrangement that functionalizes the C-2 or side-chain position, often converting the molecule into a pyridone or acetoxy-derivative.

Mechanism:

- Acylation: The N-oxide oxygen attacks

, forming an

-acetoxypyridinium cation (highly electrophilic).

- Nucleophilic Attack/Rearrangement: The acetate counter-ion attacks the C-2 position (or the -carbon of the side chain), followed by elimination.^[1]
- Result: Formation of 2-pyridone derivatives or side-chain functionalization.

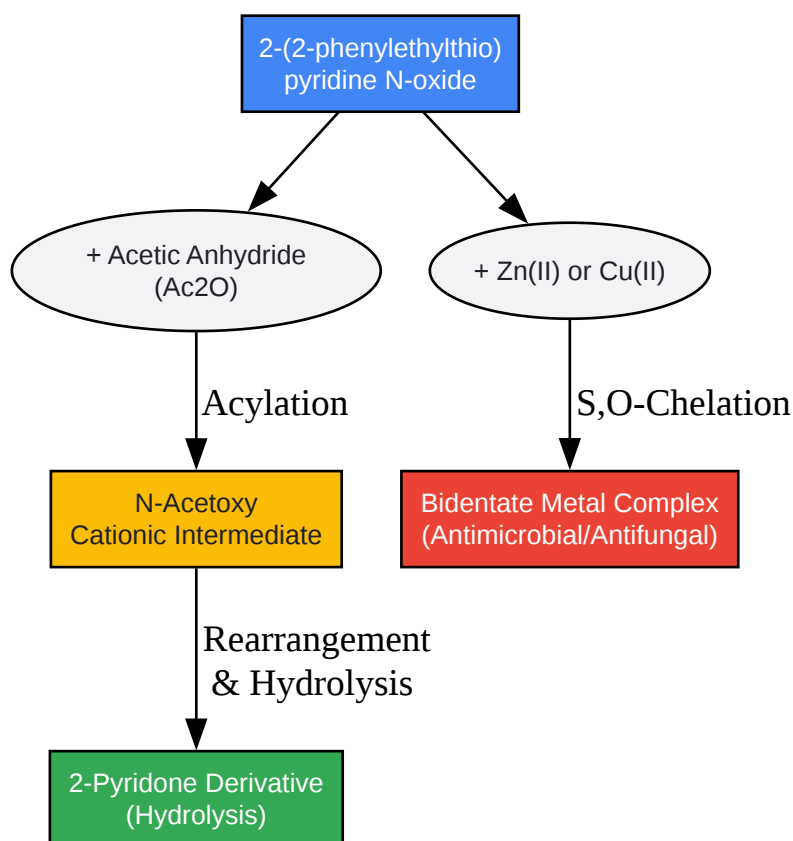
Metal Coordination (Chelation)

Similar to Zinc Pyrithione, the N-oxide oxygen and the sulfide sulfur at the 2-position form a potent bidentate ligand system (

-coordination).

- Application: Synthesis of bioactive metal complexes (Zn, Cu, Ru) for antimicrobial screening.
- Binding Mode: The molecule forms a 5-membered chelate ring with transition metals.

Visualization: Reactivity Pathways



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Figure 2: Divergent reactivity pathways: Rearrangement via acetic anhydride vs. Metal complexation.

Part 4: Safety & Handling (SDS Summary)

Hazard Classification:

- Acute Toxicity: Category 4 (Oral).
- Skin/Eye Irritation: Category 2.[2]
- Specific Target Organ Toxicity: Respiratory irritation.

Handling Protocols:

- Hygroscopic Nature: Store in a desiccator or under nitrogen. Moisture absorption complicates accurate mass measurement for stoichiometry.

- Thermal Instability: N-oxides can decompose exothermically at high temperatures (>150°C). Do not distill residues to dryness without safety shields.[3]
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Work within a fume hood, especially when using m-CPBA.

References

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